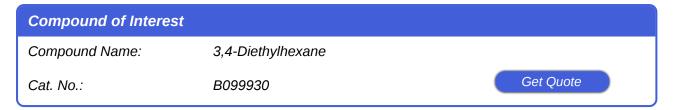


Commercial Suppliers and Technical Profile of 3,4-Diethylhexane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3,4-Diethylhexane**, a branched alkane used in various research and industrial applications. This document outlines its commercial availability, key physicochemical properties, and standardized experimental protocols for its analysis. The information is intended for professionals in research, particularly those in drug development and chemical synthesis, who require a reliable source of this compound and methods for its characterization.

Commercial Availability

3,4-Diethylhexane is available from several commercial chemical suppliers, ensuring a stable supply for research and development purposes. The compound is typically sold in small quantities, suitable for laboratory use, with purities generally exceeding 98%.

Table 1: Commercial Suppliers of 3,4-Diethylhexane



Supplier	Purity	Available Quantities	
Santa Cruz Biotechnology	-	Inquire	
TCI America (via Fisher Scientific)	>99.0% (GC)	1 mL	
CymitQuimica (distributor for TCI)	>99.0% (GC)	1 mL	
Molport	-	Inquire	
Lab Pro Inc.	Min. 99.0% (GC)	1 mL	
Tokyo Chemical Industry (TCI)	>99.0% (GC)	1 mL	
CP Lab Safety	min 98%	1 mL	

Physicochemical and Spectroscopic Data

A comprehensive understanding of the physical and chemical properties of **3,4-Diethylhexane** is critical for its application in experimental settings. The following tables summarize key quantitative data for this compound.

Table 2: General Physicochemical Properties of 3,4-Diethylhexane



Property	Value	Source	
CAS Number	19398-77-7 [1][2]		
Molecular Formula	C10H22	[1][2]	
Molecular Weight	142.29 g/mol [1]		
Appearance	Colorless to Almost colorless clear liquid	[3]	
Density	0.75 g/cm ³	[3]	
Boiling Point	162 °C	[4]	
Refractive Index	1.4190-1.4210	[3][4]	
Flash Point	85.8°C	[4]	

Table 3: Spectroscopic Data for 3,4-Diethylhexane

Spectroscopic Technique	Key Data Points	Source
¹H NMR (CDCl₃)	δ (ppm): 1.27, 1.19, 1.15, 0.858	[1]
IR Spectroscopy	C-H stretch: 3000–2850 cm ⁻¹ ; C-H bend (scissoring): 1470- 1450 cm ⁻¹ ; C-H rock (methyl): 1370-1350 cm ⁻¹	[5]
Mass Spectrometry (EI)	Molecular Ion (M+): m/z 142. Fragmentation pattern typical for branched alkanes.	[2][6]

Safety and Handling

3,4-Diethylhexane is a flammable liquid and vapor. It may be fatal if swallowed and enters airways.[2] Appropriate personal protective equipment, including gloves, eye protection, and flame-retardant clothing, should be worn when handling this chemical. It should be stored in a well-ventilated place and kept cool.



Table 4: GHS Hazard Information for 3,4-Diethylhexane

Hazard Class	Pictogram	Signal Word	Hazard Statement
Flammable liquids (Category 3)	&	Danger	H226: Flammable liquid and vapor
Aspiration hazard (Category 1)	स्वास्थ्य खतरा	Danger	H304: May be fatal if swallowed and enters airways

Experimental Protocols

The following are generalized experimental protocols for the analysis of **3,4-Diethylhexane**. These methods are standard for the characterization of alkanes and can be adapted for specific research needs.

Gas Chromatography (GC) for Purity Assessment

Gas chromatography is a primary method for determining the purity of volatile organic compounds like **3,4-Diethylhexane**.

Objective: To separate and quantify the components of a sample to determine the purity of **3,4- Diethylhexane**.

Methodology:

- Instrument Setup: A gas chromatograph equipped with a flame ionization detector (FID) and a non-polar capillary column (e.g., DB-5) is used.
- Sample Preparation: Prepare a dilute solution of the **3,4-Diethylhexane** sample in a volatile solvent such as hexane or ethanol.
- Injection: Inject a small volume (e.g., 1 μL) of the prepared sample into the GC inlet.
- Temperature Program: An initial oven temperature of 70°C is held for 1.5 minutes, followed by a temperature ramp of 30°C/min to 100°C, which is then held for 0.5 minutes.[7]



 Data Analysis: The retention time of the major peak is compared to a known standard of 3,4-Diethylhexane. The purity is calculated based on the relative peak areas in the chromatogram.

Infrared (IR) Spectroscopy for Functional Group Identification

IR spectroscopy is used to identify the characteristic C-H bonds present in alkanes.

Objective: To confirm the presence of alkane functional groups in a sample of **3,4- Diethylhexane**.

Methodology:

- Sample Preparation: A thin film of the liquid sample is placed between two salt plates (e.g., NaCl or KBr).
- Data Acquisition: The sample is placed in the beam of an FTIR spectrometer, and the spectrum is recorded, typically from 4000 to 400 cm⁻¹.
- Spectral Interpretation: The resulting spectrum is analyzed for characteristic alkane absorption bands. Key peaks to identify include:
 - C-H stretching vibrations between 3000 and 2850 cm⁻¹.[5]
 - C-H bending (scissoring) vibrations for CH₂ groups around 1465 cm⁻¹.[8]
 - C-H symmetric bending vibrations for CH₃ groups around 1375 cm⁻¹.[8]

Mass Spectrometry (MS) for Molecular Weight and Structural Confirmation

Mass spectrometry provides information about the molecular weight and fragmentation pattern, which aids in structural elucidation.

Objective: To determine the molecular weight and confirm the structure of **3,4-Diethylhexane** through its fragmentation pattern.



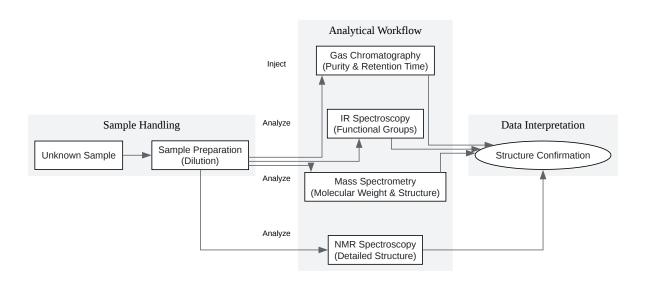
Methodology:

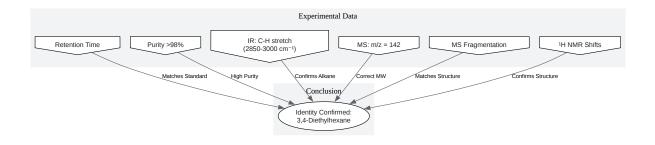
- Ionization: The sample is introduced into the mass spectrometer, where it is ionized, typically by electron impact (EI).
- Mass Analysis: The resulting molecular ion and fragment ions are separated based on their mass-to-charge ratio (m/z).
- Detection: The abundance of each ion is measured, and a mass spectrum is generated.
- Data Interpretation: The spectrum is analyzed to identify the molecular ion peak (M+), which corresponds to the molecular weight of the compound. For **3,4-Diethylhexane**, this will be at m/z 142. The fragmentation pattern, showing characteristic losses of alkyl groups, is also analyzed to confirm the branched structure.[6] Branched alkanes tend to fragment at the branching points due to the increased stability of the resulting carbocations.[6]

Visualizations

The following diagrams illustrate a typical experimental workflow for the identification and characterization of a sample suspected to be **3,4-Diethylhexane**.







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